

# An In-Depth Technical Guide to 1-Butyl-3-methylimidazolium Thiocyanate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *1-Butyl-3-methylimidazolium  
thiocyanate*

Cat. No.: *B1250314*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Butyl-3-methylimidazolium thiocyanate** ([BMIM][SCN]), an ionic liquid with diverse applications in research and industry.

## Core Properties and Identification

**1-Butyl-3-methylimidazolium thiocyanate** is a versatile ionic liquid known for its unique physicochemical properties.<sup>[1]</sup> Its CAS number is 344790-87-0.<sup>[2][3][4]</sup>

Table 1: Physicochemical Properties of **1-Butyl-3-methylimidazolium Thiocyanate**

Property	Value	Source(s)
CAS Number	344790-87-0	[2][3][4]
Molecular Formula	C <sub>9</sub> H <sub>15</sub> N <sub>3</sub> S	[2][3][4]
Molecular Weight	197.30 g/mol	[2][4][5][6]
Appearance	Colorless to slightly yellow liquid	[3]
Density	1.07 g/mL	[3]
Melting Point	-20°C to -47°C	[1]
Flash Point	206.5 °C (closed cup)	[5]
Refractive Index	n <sub>20D</sub> 1.54	[3]
Viscosity	~35-54 cP	[1]
Ionic Conductivity	~7-9 mS/cm	[1]
Purity	≥95%, ≥96%, >98%	[3][4][7]

## Synthesis and Experimental Protocols

The synthesis of [BMIM][SCN] typically involves a two-step process: the formation of a halide-based imidazolium salt followed by an anion exchange reaction.[1][8]

### 2.1. Synthesis of 1-Butyl-3-methylimidazolium Chloride ([BMIM][Cl])

A common precursor for [BMIM][SCN] is 1-butyl-3-methylimidazolium chloride.

- Materials: 1-methylimidazole, 1-chlorobutane, toluene, ethyl acetate, acetonitrile.
- Procedure:
  - To a solution of 1-methylimidazole (1.25 mol) in toluene (125 cm<sup>3</sup>) at 0°C, add 1-chlorobutane (1.38 mol) while stirring vigorously.[9]
  - Heat the solution to reflux at approximately 110°C for 24 hours.[9]

- Cool the mixture to approximately -20°C for 12 hours to facilitate precipitation.[9]
- Decant the toluene. The resulting product is a viscous oil or semi-solid.[9]
- Recrystallize the product from acetonitrile and then repeat the recrystallization with ethyl acetate to yield a white crystalline solid.[9]
- Dry the final product, [BMIM][Cl], under vacuum.[9]

## 2.2. Anion Exchange to form **1-Butyl-3-methylimidazolium Thiocyanate** ([BMIM][SCN])

- Materials: 1-butyl-3-methylimidazolium chloride ([BMIM][Cl]), potassium thiocyanate (KSCN), dichloromethane.
- Procedure:
  - Dissolve the synthesized [BMIM][Cl] in dichloromethane.[8]
  - Add potassium thiocyanate to the solution with a molar ratio of [BMIM][Cl] to KSCN of 1:1.5.[8]
  - Stir the mixture at room temperature for 24 hours to allow for the anion exchange reaction to occur.[8]
  - The precipitated potassium chloride (KCl) is then separated by centrifugation.[8]
  - The remaining solution contains the desired product, **1-butyl-3-methylimidazolium thiocyanate**. Further purification may be achieved by removing the solvent under reduced pressure.

## 2.3. Characterization

The molecular structure of the synthesized [BMIM][SCN] can be confirmed using various analytical techniques, including Fourier-transform infrared spectroscopy (FTIR), and Nuclear Magnetic Resonance (<sup>1</sup>H-NMR and <sup>13</sup>C-NMR) spectroscopy.[10] Purity can be assessed using High-Performance Liquid Chromatography (HPLC).[3]



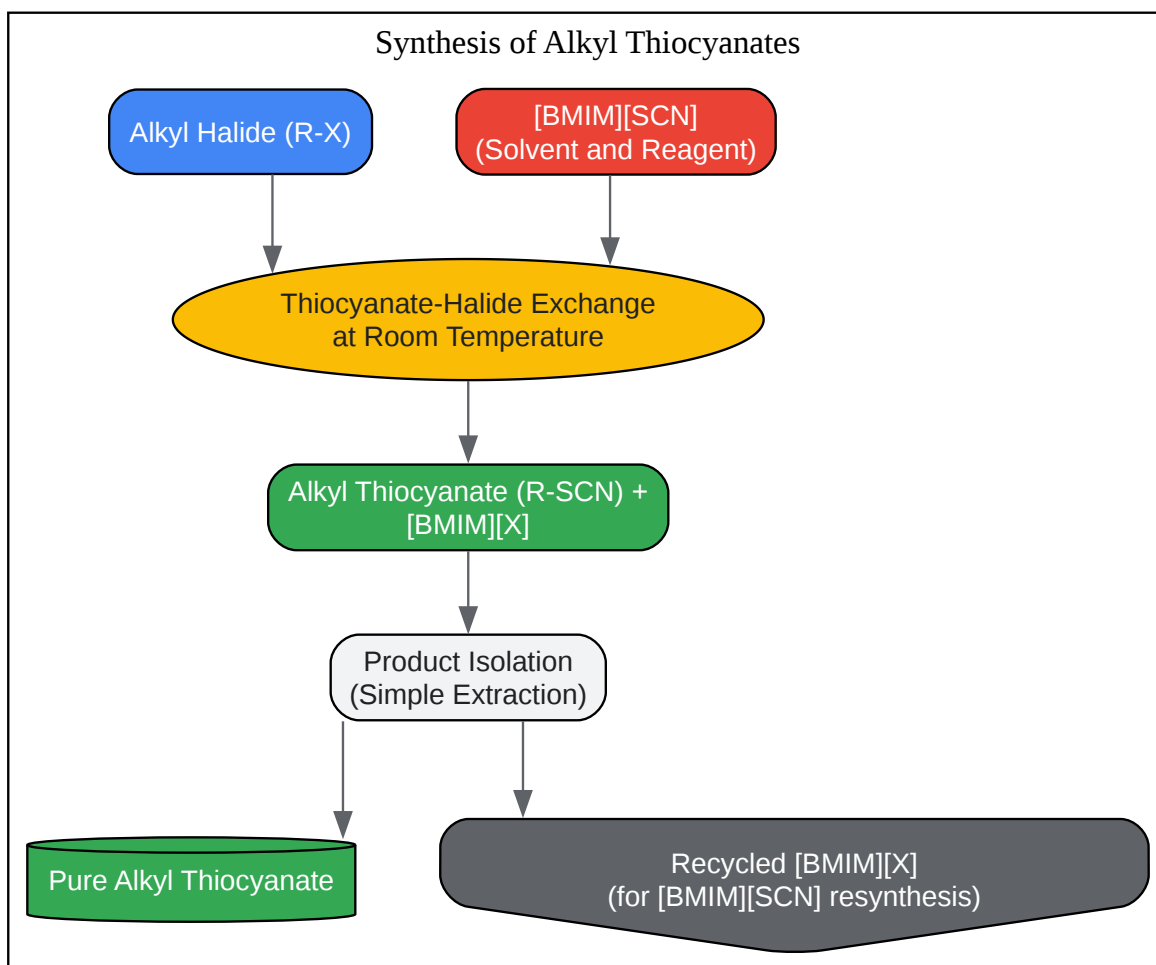
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Synthesis workflow for **1-Butyl-3-methylimidazolium thiocyanate**.

## Applications in Research and Development

[BMIM][SCN] is a versatile ionic liquid with a growing number of applications.

- **Green Solvent:** It serves as an environmentally friendlier alternative to traditional volatile organic solvents in various chemical reactions.[3]
- **Electrochemical Devices:** Its ionic nature and conductivity make it a suitable component for electrolytes in advanced batteries and supercapacitors.[3]
- **Extractive Processes:** It is utilized in the extraction of valuable metals and for the extractive desulfurization of liquid fuels.[3][10]
- **Pharmaceutical Applications:** There is ongoing research into its potential for drug formulation to enhance the solubility and bioavailability of active pharmaceutical ingredients.[3]
- **Task-Specific Ionic Liquid:** It can act as both the reaction medium and a reagent, for instance, in the synthesis of alkyl thiocyanates from alkyl halides.[11]



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Application of [BMIM][SCN] in the synthesis of alkyl thiocyanates.

## Safety and Handling

Table 2: GHS Hazard Information for **1-Butyl-3-methylimidazolium Thiocyanate**

Hazard Class	Hazard Statement	GHS Pictogram
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	GHS07
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	GHS07
Acute Toxicity, Inhalation (Category 4)	H332: Harmful if inhaled	GHS07
Hazardous to the aquatic environment, long-term hazard (Category 3)	H412: Harmful to aquatic life with long lasting effects	None
Supplemental Hazard	EUH032: Contact with acids liberates very toxic gas	None

Source:[5][6][12]

#### Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[7][13]
- Handle in a well-ventilated area to avoid inhalation of vapors.[12]
- Avoid contact with skin, eyes, and clothing.[7][13]
- Keep away from strong acids and oxidizing agents.[7]
- In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. [7][13]
- This substance has not been fully tested, and its chemical, physical, and toxicological properties have not been thoroughly investigated.[7] Therefore, caution should be exercised during handling.

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